

Essential Safety and Operational Guide for Handling Buramate

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Compound of Interest

Compound Name: *Buramate*

Cat. No.: *B1668065*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Buramate** (CAS No. 4663-83-6), including comprehensive personal protective equipment (PPE) protocols, operational procedures, and disposal plans.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Buramate** is provided in the table below for quick reference.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value
Chemical Name	Buramate
Synonyms	2-Hydroxyethyl benzylcarbamate
CAS Number	4663-83-6
Molecular Formula	C10H13NO3
Molecular Weight	195.22 g/mol

Hazard Identification and GHS Classification

Buramate is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[5\]](#)

Hazard Class	Hazard Category
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure and ensure personal safety when handling **Buramate**. The following table outlines the required PPE.

Body Part	Required PPE	Specifications
Eyes/Face	Safety glasses with side shields or goggles	Must comply with EN166 or OSHA 29 CFR 1910.133 standards. A face shield may be required for splash hazards.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Check for breakthrough time and degradation data from the manufacturer.
Body	Laboratory coat, long-sleeved	Should be worn at all times. For larger quantities or potential for splashing, a chemical-resistant apron or coveralls should be used.
Respiratory	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if ventilation is inadequate or for handling large quantities.	Follow OSHA respirator regulations (29 CFR 1910.134).

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.
- Clear the work area of any unnecessary equipment or chemicals.

2. Donning PPE:

- A step-by-step workflow for donning and doffing PPE is illustrated in the diagram below.

3. Handling **Buramate**:

- Avoid direct contact with the skin and eyes.
- Do not breathe dust or vapors.
- Weigh and transfer the material in a fume hood to minimize inhalation exposure.
- Keep containers tightly closed when not in use.

4. In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.

Disposal Plan

1. Contaminated PPE:

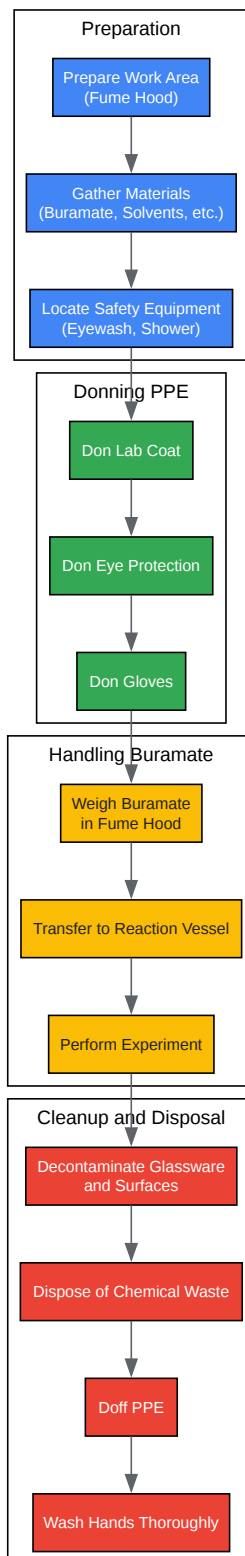
- Disposable gloves, aprons, and other contaminated items should be placed in a sealed, labeled hazardous waste container.
- Non-disposable PPE should be decontaminated according to institutional guidelines.

2. **Buramate** Waste:

- Dispose of unused or waste **Buramate** in accordance with federal, state, and local environmental regulations.
- Do not dispose of **Buramate** down the drain or in the regular trash.
- Place waste in a clearly labeled, sealed container for hazardous chemical waste pickup.

Workflow for Safe Handling of Buramate

Safe Handling Workflow for Buramate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Boramate**.

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